

Lactose Octaacetate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565669*

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This technical guide provides an in-depth overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It serves as a crucial intermediate in the synthesis of various oligosaccharides and possesses notable biological properties, including antimicrobial and antiviral activities.[1][2] This document outlines its fundamental chemical properties, detailed synthesis protocols, and analytical methodologies.

Core Chemical and Physical Properties

Lactose octaacetate, also known as 4-O-(2,3,4,6-Tetra-O-acetyl- β -D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose, is a white crystalline solid.[3][4][5] Its key quantitative data are summarized in the table below.

Property	Value	References
Chemical Formula	C ₂₈ H ₃₈ O ₁₉	[3][5][6][7]
Molecular Weight	678.59 g/mol	[3][5][6]
CAS Number	23973-20-8 / 6291-42-5	[3][5][6][7]
Melting Point	75-78 °C	[5]
Appearance	White Crystalline Solid	[4]
Purity	≥95-98%	[4][5][6]

Experimental Protocols

The synthesis of **lactose octaacetate** is a fundamental procedure in carbohydrate chemistry. Below are detailed methodologies for its preparation.

Method 1: Microwave-Assisted Synthesis

This method offers a rapid and efficient route to **lactose octaacetate**.^{[1][2]}

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate (catalyst)
- 95% (v/v) ethanol
- Distilled water

Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate.^{[1][2]}

- Subject the reaction mixture to microwave irradiation at 700 W for 10 minutes.[1][2]
- Pour the resulting sample into 200 cm³ of distilled water with ice cubes.[1][2]
- Stir the mixture and leave it at 4 °C for 12 hours to allow for the precipitation of the lactose ester as a white solid.[1][2]
- Filter the precipitate under vacuum and wash it with distilled water.[1][2]
- For further purification, recrystallize the lactose acetate from 95% ethanol and then distilled water.[1][2]
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.[1][2]

Method 2: Conventional Synthesis with Iodine Catalyst

This protocol describes a conventional heating method using iodine as a catalyst.[8]

Materials:

- D-lactose
- Acetic anhydride
- Iodine (catalyst)

Procedure:

- Suspend 20.0 g (58.4 mmol) of D-lactose in 48.65 g (476.5 mmol) of acetic anhydride.[8]
- Add 0.104 g (0.410 mmol) of solid iodine as the catalyst.[8]
- The reaction proceeds as the iodine dissolves in the mixture.[8]
- Work-up and purification processes are required following the completion of the reaction, which typically involve neutralization and recrystallization steps similar to those in the microwave-assisted method.

Method 3: Selective Anomeric Deacetylation

This procedure is relevant for downstream applications where the anomeric acetate group needs to be selectively removed.[9]

Materials:

- D-lactose octaacetate
- Methanol (MeOH)
- Magnesium oxide (MgO)

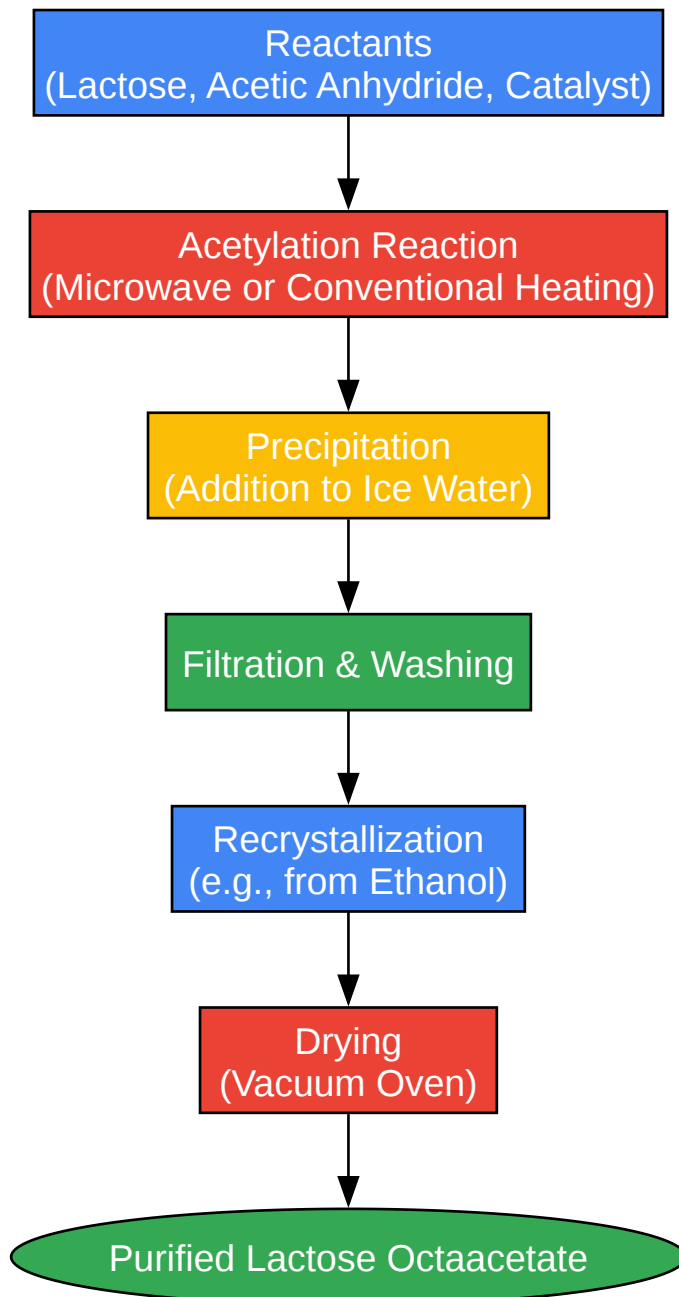
Procedure:

- To a solution of D-lactose octaacetate (1 mmol) in 20 mL of methanol, add MgO (1 mmol) with stirring.[9]
- Continue stirring and boiling the mixture under reflux for 4-5 hours.[9]
- Monitor the reaction progress using thin-layer chromatography (TLC).[9]
- Upon completion, concentrate the reaction mixture under reduced pressure.[9]
- Purify the resulting residue using column chromatography.[9]

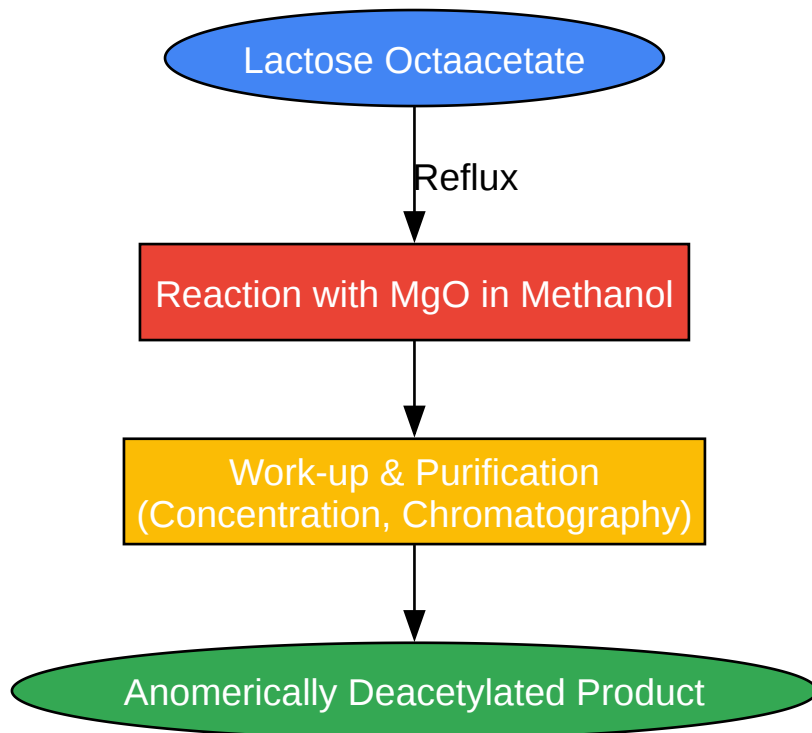
Process Visualization

The following diagrams illustrate the logical workflow for the synthesis and purification of lactose octaacetate and a key subsequent reaction.

Workflow for Lactose Octaacetate Synthesis



Selective Anomeric Deacetylation Pathway



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